Spectroscopic Data of 2-Pyridinol-1-oxide: An In-depth Technical Guide

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Compound of Interest	
Compound Name:	*2-Pyridinol-1-oxide*
CAS No.:	*822-89-9*
Cat. No.:	*B179268*

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This technical guide provides a comprehensive overview of the spectroscopic properties of **2-Pyridinol-1-oxide**, a molecule of significant interest to researchers, scientists, and drug development professionals. This document delves into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic data of this compound, offering insights into its structural characterization and the underlying principles governing its spectral behavior.

Introduction: The Tautomeric Nature of 2-Pyridinol-1-oxide

A critical aspect of the chemistry of **2-Pyridinol-1-oxide** is its existence in a tautomeric equilibrium with its more stable form, 1-hydroxy-2-pyridone.[1] Spectroscopic evidence from both NMR and X-ray diffraction studies indicates that the compound predominantly exists as the 1-hydroxypyridin-2-one tautomer in both solution (specifically in dimethyl sulfoxide) and the solid crystalline state.[1] This tautomerism is a key factor in the interpretation of its spectroscopic data.

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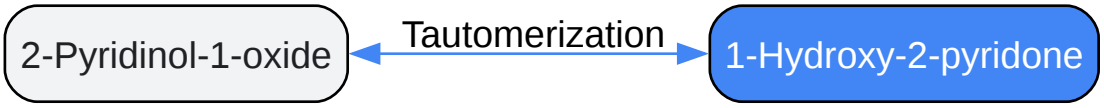

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Caption: Tautomeric equilibrium of **2-Pyridinol-1-oxide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of **2-Pyridinol-1-oxide**. The chemical shifts observed in both ^{1}H and ^{13}C NMR spectra are highly sensitive to the electronic environment of the nuclei, providing valuable information about the predominant tautomeric form.

^{1}H NMR Spectroscopy

While a detailed, publicly available ^{1}H NMR spectrum of **2-Pyridinol-1-oxide** is not readily accessible, data for the closely related compound 2-hydroxypyridine (the tautomer of 2-pyridone) in $CDCl_3$ provides a useful comparison. The aromatic protons of the pyridine ring are expected to resonate in the downfield region. For 2-hydroxypyridine, the proton signals appear at approximately 7.49, 7.42, 6.60, and 6.30 ppm.[2] It is important to note that the N-oxide group in **2-Pyridinol-1-oxide** will further influence the chemical shifts of the ring protons.

^{13}C NMR Spectroscopy

A ^{13}C NMR study has confirmed that 2-hydroxypyridine N-oxide exists as the 1-hydroxypyridin-2-one tautomer in DMSO solution.[1] While the specific chemical shifts from this study are not publicly available, PubChem provides a reference to a ^{13}C NMR spectrum obtained on a Bruker AC-250 instrument, though the data itself is not displayed.[3] For comparison, the ^{13}C NMR chemical shifts for the related 2-pyridone in CD_3OD are approximately 155.9 (C-2), 140.8 (C-4), 138.3 (C-6), 125.8 (C-3), and 124.4 (C-5) ppm.[4] The presence of the N-oxide and hydroxyl groups in 1-hydroxy-2-pyridone would be expected to alter these values.

Table 1: Summary of Expected NMR Data for 1-Hydroxy-2-pyridone

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Nucleus	Expected Chemical Shift Range (ppm)	Notes
^{1}H	6.0 - 8.5	Aromatic protons, with specific shifts influenced by the N-oxide and carbonyl groups.
^{13}C	110 - 160	Aromatic carbons, with the carbonyl carbon (C2) expected to be the most downfield.

Experimental Protocol for NMR Spectroscopy

Objective: To acquire high-resolution ^{1}H and ^{13}C NMR spectra of **2-Pyridinol-1-oxide**.

Methodology:

- Sample Preparation:
  - Dissolve 5-10 mg of **2-Pyridinol-1-oxide** in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$) in a clean, dry NMR tube.
  - Ensure the sample is fully dissolved. Gentle warming or sonication may be applied if necessary.
  - Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Instrumentation:
  - A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- ^{1}H NMR Acquisition:
  - Tune and match the probe for the ^{1}H frequency.

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- Acquire a single-pulse ^{1}H spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- Typical parameters: pulse width of 90°, relaxation delay of 1-5 seconds, and an acquisition time of 2-4 seconds.

- ^{13}C NMR Acquisition:
  - Tune and match the probe for the ^{13}C frequency.
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Typical parameters: pulse width of 30-45°, a longer relaxation delay (e.g., 2-10 seconds) may be necessary for quaternary carbons, and a larger number of scans will be required due to the lower natural abundance of ^{13}C.
- Data Processing:
  - Apply Fourier transformation to the acquired free induction decays (FIDs).
  - Phase correct the spectra.
  - Perform baseline correction.
  - Calibrate the chemical shift axis using the reference standard (TMS at 0 ppm) or the residual solvent peak.
  - Integrate the signals in the ^{1}H spectrum and determine the chemical shifts and coupling constants.
  - Determine the chemical shifts of the signals in the ^{13}C spectrum.

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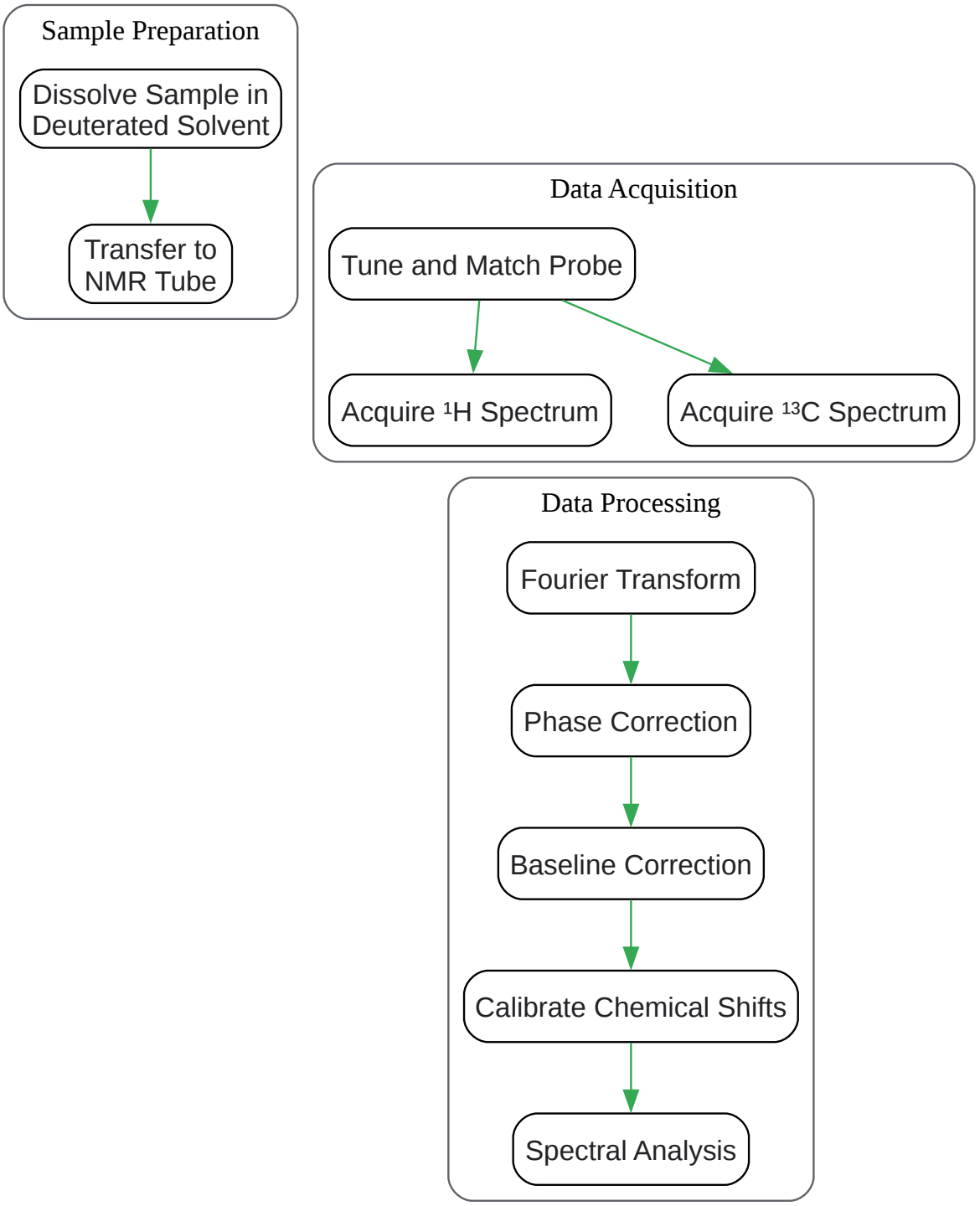

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Caption: Experimental workflow for NMR spectroscopy.

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Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in **2-Pyridinol-1-oxide**. The spectrum is expected to show characteristic absorption bands corresponding to the vibrational modes of its functional groups, which provides further evidence for the predominant 1-hydroxy-2-pyridone tautomer.

Interpretation of the IR Spectrum

The IR spectrum of **2-Pyridinol-1-oxide** is expected to be dominated by features of the 1-hydroxy-2-pyridone tautomer. Key expected vibrational bands include:

- C=O Stretching: A strong absorption band characteristic of the carbonyl group in the pyridone ring.
- N-O Stretching: A band associated with the N-oxide functionality.
- O-H Stretching: A broad band corresponding to the hydroxyl group, which may be involved in hydrogen bonding.
- C-H Stretching and Bending: Vibrations associated with the aromatic ring.

For comparison, the NIST Chemistry WebBook provides an IR spectrum for 2(1H)-Pyridinone, which shows characteristic absorptions for the amide C=O stretch.[5]

Table 2: Expected Key IR Absorption Bands for 1-Hydroxy-2-pyridone

Functional Group	Vibrational Mode	Approximate Wavenumber (cm^{-1})
C=O	Stretching	1650 - 1700
N-O	Stretching	1200 - 1300
O-H	Stretching (H-bonded)	3200 - 3600 (broad)
C-H (aromatic)	Stretching	3000 - 3100

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Experimental Protocol for IR Spectroscopy (Thin Solid Film Method)

Objective: To obtain a high-quality transmission IR spectrum of solid **2-Pyridinol-1-oxide**.

Methodology:

- Sample Preparation:
  - Dissolve a small amount (a few milligrams) of **2-Pyridinol-1-oxide** in a few drops of a volatile solvent (e.g., methylene chloride, acetone) in a small vial.
  - Place a single, clean salt plate (e.g., NaCl or KBr) on a clean, dry surface.
  - Using a pipette, apply a drop of the prepared solution to the center of the salt plate.
  - Allow the solvent to evaporate completely, leaving a thin, even film of the solid sample on the plate. If the film is too thin, another drop of the solution can be added and evaporated.
- Instrumentation:
  - A Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Place the salt plate with the sample film into the sample holder of the FTIR spectrometer.
  - Acquire a background spectrum of the empty sample compartment.
  - Acquire the sample spectrum over the desired wavenumber range (typically 4000 - 400 cm^{-1}).
  - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis:
  - Identify and label the major absorption bands in the spectrum.

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- Correlate the observed bands with the functional groups present in the molecule.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. For **2-Pyridinol-1-oxide**, the UV-Vis spectrum is expected to show absorption bands corresponding to π → π* and n → π* transitions within the conjugated aromatic system.

Interpretation of the UV-Vis Spectrum

The position (λmax) and intensity (molar absorptivity, ε) of the absorption bands are sensitive to the solvent polarity and the extent of conjugation in the molecule. The UV-Vis spectrum of the related compound 2-pyridone in methanol shows absorption maxima (λmax) at approximately 226 nm and 298 nm.[4] The N-oxide and hydroxyl groups in 1-hydroxy-2-pyridone will influence the electronic structure and thus the positions and intensities of these absorption bands.

Table 3: Expected UV-Vis Absorption Data for 1-Hydroxy-2-pyridone

Solvent	Expected λmax (nm)	Type of Transition
Methanol / Ethanol	220 - 240	π → π
Methanol / Ethanol	290 - 320	π → π and/or n → π*

Experimental Protocol for UV-Vis Spectroscopy

Objective: To determine the UV-Vis absorption spectrum of **2-Pyridinol-1-oxide** in a suitable solvent.

Methodology:

- Sample Preparation:
  - Prepare a stock solution of **2-Pyridinol-1-oxide** of a known concentration in a UV-transparent solvent (e.g., ethanol, methanol, or water).
  - Prepare a series of dilutions from the stock solution to find a concentration that gives an absorbance reading within the optimal range of the spectrophotometer (typically 0.2 - 1.0).

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- Instrumentation:
  - A dual-beam UV-Vis spectrophotometer.
- Data Acquisition:
  - Fill a clean cuvette with the pure solvent to be used as a reference (blank).
  - Fill a matching cuvette with the sample solution.
  - Place the blank and sample cuvettes in the appropriate holders in the spectrophotometer.
  - Scan the absorbance of the sample over the desired wavelength range (e.g., 200 - 400 nm).
  - The instrument will record the absorbance of the sample as a function of wavelength.
- Data Analysis:
  - Identify the wavelength(s) of maximum absorbance (λmax).
  - If the concentration and path length are known, the molar absorptivity (ε) can be calculated using the Beer-Lambert law (A = εbc).

Conclusion

The spectroscopic characterization of **2-Pyridinol-1-oxide** is fundamentally linked to its predominant tautomeric form, 1-hydroxy-2-pyridone. NMR spectroscopy confirms this structural preference in both solution and the solid state. IR spectroscopy provides key information about the characteristic functional groups, particularly the carbonyl and N-oxide moieties. UV-Vis spectroscopy reveals the electronic transitions within the conjugated system. This guide provides a foundational understanding of the spectroscopic properties of this important molecule, along with detailed experimental protocols to aid researchers in their own investigations.

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